

# A Technical Guide to the Commercial Availability and Suppliers of Darifenacin-d4

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## Compound of Interest

Compound Name: *rac Darifenacin-d4*

Cat. No.: *B563390*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the commercial landscape for Darifenacin-d4, a critical internal standard for bioanalytical studies. This document details available suppliers, product specifications, and relevant experimental protocols to assist researchers in sourcing and utilizing this compound effectively.

## Commercial Availability and Suppliers

Darifenacin-d4 is available from several specialized chemical suppliers. The following tables summarize the product offerings based on publicly available information. Researchers are advised to contact the suppliers directly for the most current pricing and availability.

Table 1: Darifenacin-d4 Supplier Information

Supplier	Product Name	CAS Number	Molecular Formula	Notes
Simson Pharma Limited	Darifenacin-D4	1189701-43-6	Not Specified	Accompanied by a Certificate of Analysis. <a href="#">[1]</a>
Clinivex	(R)-Darifenacin-d4	1261734-81-9	Not Specified	Intended for laboratory use only. <a href="#">[2]</a>
Clinivex	rac Darifenacin-d4	1189701-43-6	Not Specified	
Sussex Research Laboratories Inc.	Darifenacin-d4.HCl	N/A (non-d: 133099-04-4)	C28H26D4N2O2.HCl	<a href="#">[3]</a>
MedChemExpress	Darifenacin-d4 (UK-88525-d4)	Not Specified	Not Specified	Deuterium labeled Darifenacin.
BOC Sciences	rac Darifenacin-[d4]	1189701-43-6	Not Specified	Labeled rac-isomer of Darifenacin. <a href="#">[4]</a>
Veeprho	rac-Darifenacin-D4	1189701-43-6	Not Specified	<a href="#">[5]</a>
Veeprho	Darifenacin-D4	1095598-84-7	Not Specified	<a href="#">[5]</a>

Table 2: Product Specifications of Darifenacin-d4

Supplier	Form	Purity	Isotopic Enrichment	Storage
Sussex Research Laboratories Inc.	HCl salt	>95% (HPLC)[3]	>95%[3]	-20°C[3]
MedChemExpress	Not Specified	Not Specified	Not Specified	Not Specified

## Experimental Protocols

Darifenacin-d4 is primarily utilized as an internal standard in quantitative bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the determination of Darifenacin in biological matrices. Below are detailed methodologies adapted from published research.

### Bioanalytical Method for Darifenacin in Human Plasma by LC-MS/MS

This protocol is based on a method for the determination of Darifenacin in human plasma.

#### a. Sample Preparation (Liquid-Liquid Extraction)[6]

- Pipette 400 µL of human plasma into a pre-labeled vial.
- Add 50 µL of Darifenacin-d4 internal standard solution (2500.000 ng/mL).
- Vortex the sample.
- Perform liquid-liquid extraction using a mixture of Diethylether: Dichloromethane (80:20, v/v).

#### b. Chromatographic Conditions[6]

- LC System: API 3000 LC-MS/MS
- Column: CC 150 x 4.6 NUCLEOSIL 100-5 NH2

- Mobile Phase: Acetonitrile: Milli-Q water: Formic acid (90:10:0.1 v/v/v)
- Flow Rate: Not specified
- Injection Volume: Not specified
- Retention Time: Darifenacin: ~0.74 min; Darifenacin-d4: ~0.75 min[6]

c. Mass Spectrometric Conditions[6]

- Interface: Turbo ion spray
- Ionization Mode: Positive ion mode (ESI)
- Monitoring Mode: Multiple Reaction Monitoring (MRM)
- Cell Exit Potential (CXP): 10.00 V
- Entrance Potential (EP): 10.00 V

d. Calibration and Quantification

- Prepare a series of calibration curve standards by spiking known concentrations of Darifenacin into blank plasma.[6]
- The validated concentration range for this method was 0.025 - 10.384 ng/mL.[6]

## LC-MS/MS Method for Darifenacin in Rat Plasma

This protocol is adapted from a pharmacokinetic study in rats.

a. Sample Preparation (Liquid-Liquid Extraction)

- Use 100 µL of rat plasma.
- Details of the extraction solvent were not specified in the provided abstract.

b. Chromatographic Conditions

- Column: Zorbax, SB C18, (dimensions not fully specified), 3.5  $\mu\text{m}$  particle size
- Mobile Phase: 10 mM ammonium acetate buffer (pH 5) and methanol (10:90, v/v)
- Flow Rate: 1.0 mL/min
- Retention Time: Approximately 1.3 min for both Darifenacin and Darifenacin-d4

#### c. Mass Spectrometric Conditions

- Ionization Mode: Positive ion mode (Electrospray ionization)
- Monitoring Mode: Multiple Reaction Monitoring (MRM)
- Parent  $\rightarrow$  Product Ion Transitions:
  - Darifenacin:  $m/z$  427.3  $\rightarrow$  147.3
  - Darifenacin-d4:  $m/z$  431.4  $\rightarrow$  151.2
- Source Temperature: 600°C
- Nebulizer Gas: 30 (units not specified)

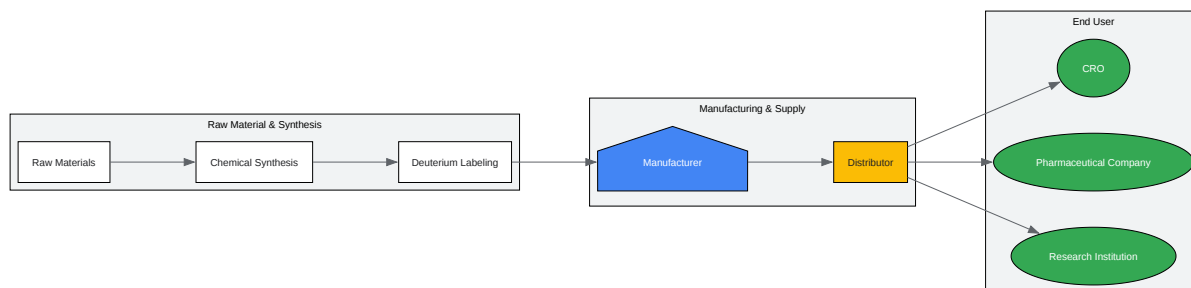
#### d. Calibration and Quantification

- The method was validated over a concentration range of 10.00–20000.00 pg/mL for Darifenacin.

## Visualizations

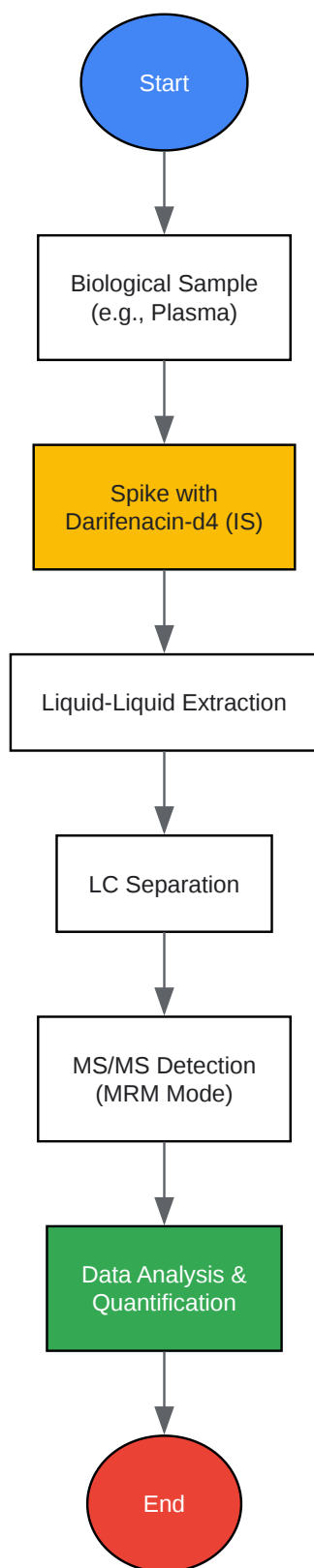
### Signaling Pathways and Experimental Workflows

To aid in the understanding of the supply chain and experimental use of Darifenacin-d4, the following diagrams have been generated.



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Caption: Supply Chain for Darifenacin-d4.



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